

# (S)-1-Boc-3-isobutyl-piperazine molecular weight and formula

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## Compound of Interest

Compound Name: (S)-1-Boc-3-isobutyl-piperazine

Cat. No.: B1343948

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## Core Chemical Data for (S)-1-Boc-3-isobutyl-piperazine

**(S)-1-Boc-3-isobutyl-piperazine**, a substituted piperazine derivative, is a chiral building block utilized in the synthesis of various pharmaceutical compounds. This document outlines its fundamental chemical properties.

## Physicochemical Properties

The essential physicochemical characteristics of **(S)-1-Boc-3-isobutyl-piperazine** are summarized below.

Property	Value
Molecular Formula	C13H26N2O2 <sup>[1][2]</sup>
Molecular Weight	242.35774 g/mol <sup>[1][2]</sup>

## Conceptual Synthesis Workflow

The synthesis of chiral piperazine derivatives such as **(S)-1-Boc-3-isobutyl-piperazine** often involves a multi-step process. A generalized workflow for such a synthesis is depicted below. This process typically starts from a chiral precursor, followed by cyclization to form the

piperazine ring, and subsequent protection of one of the amine groups with a tert-butoxycarbonyl (Boc) group.



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Caption: Generalized synthetic workflow for chiral Boc-protected piperazines.

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## References

- 1. (S)-1-Boc-3-isobutyl-piperazine CAS#: [amp.chemicalbook.com]
- 2. (S)-1-Boc-3-isobutyl-piperazine CAS#: [chemicalbook.com]
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